

Proper Disposal of Allylic-SAM: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Allylic-SAM

Cat. No.: B12375144

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Ensuring laboratory safety and environmental responsibility is paramount when handling chemical reagents. This document provides essential, step-by-step guidance on the proper disposal procedures for Allylic-S-adenosylmethionine (**Allylic-SAM**), a key reagent in RNA research.

For researchers, scientists, and drug development professionals, adherence to correct disposal protocols for chemical waste is a critical component of laboratory best practices. This guide outlines the necessary procedures for the safe handling and disposal of **Allylic-SAM**, its contaminated consumables, and associated waste streams.

Immediate Safety and Handling Precautions

Before commencing any disposal procedures, ensure that appropriate personal protective equipment (PPE) is worn, including a lab coat, safety glasses, and chemical-resistant gloves. All handling of **Allylic-SAM** and its waste should be conducted in a well-ventilated area, preferably within a fume hood.

Quantitative Data Summary

While specific quantitative disposal limits for **Allylic-SAM** are not readily available, the following table summarizes key chemical properties relevant to its handling and storage.

Property	Value	Source
Molecular Formula	C17H24N6O5S	[1][2]
Molecular Weight	424.47 g/mol	[1][2]
Appearance	White to off-white solid	[1]
Storage (Solid)	-20°C, sealed, away from moisture and light	
Storage (In solvent)	-80°C for up to 6 months; -20°C for up to 1 month	

Step-by-Step Disposal Protocol

The recommended disposal method for **Allylic-SAM** and materials contaminated with it is through a licensed professional waste disposal service. The primary method of disposal is typically incineration.

1. Waste Segregation and Collection:

- Solid Waste: Collect unused or expired **Allylic-SAM** powder, contaminated personal protective equipment (gloves, etc.), and other solid materials (e.g., weigh boats, pipette tips) in a designated, clearly labeled hazardous waste container.
- Liquid Waste: Collect solutions containing **Allylic-SAM** in a separate, leak-proof, and clearly labeled hazardous waste container. Do not mix with other solvent waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.
- Sharps Waste: Any needles or other sharps contaminated with **Allylic-SAM** should be disposed of in a designated sharps container for chemical waste.

2. Labeling:

- All waste containers must be clearly labeled as "Hazardous Waste" and include the full chemical name "Allylic-S-adenosylmethionine," the approximate concentration and quantity, and the date of accumulation.

3. Storage:

- Store waste containers in a designated satellite accumulation area within the laboratory.
- Ensure containers are kept closed except when adding waste.
- Store in a cool, dry, and well-ventilated area away from incompatible materials.

4. Disposal Request:

- Once the waste container is full or has reached the institutional time limit for storage, contact your institution's EHS department to arrange for a hazardous waste pickup.

Experimental Protocols Cited

This guidance is based on standard laboratory hazardous waste management principles and information derived from safety data sheets for S-adenosylmethionine (SAM) analogs. No specific experimental protocols for the disposal of **Allylic-SAM** were found in the reviewed literature. The primary guidance is to adhere to local, state, and federal regulations for hazardous waste disposal.

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **Allylic-SAM** waste.



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Caption: Decision workflow for the proper segregation and disposal of **Allylic-SAM** waste.

Disclaimer: This information is intended as a guide and should be supplemented by your institution's specific safety and disposal protocols. Always consult your institution's Environmental Health and Safety (EHS) department for detailed guidance and to ensure compliance with all applicable regulations.

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References

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